

"1-Butyl-4-methylpyridinium bromide" safety data sheet and handling precautions

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Compound of Interest

Compound Name: **1-Butyl-4-methylpyridinium bromide**

Cat. No.: **B1282772**

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Technical Guide: 1-Butyl-4-methylpyridinium Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Butyl-4-methylpyridinium bromide** ([B4MPy]Br), including its safety data, handling precautions, and known physicochemical properties. The information is intended for professionals in research and development who may be working with this ionic liquid.

Chemical Identity and Properties

1-Butyl-4-methylpyridinium bromide is a pyridinium-based ionic liquid. Ionic liquids are salts that are liquid at or near room temperature and are of interest for their low volatility, high thermal stability, and tunable properties.^{[1][2]}

Physicochemical Data

The following table summarizes the available quantitative data for **1-Butyl-4-methylpyridinium bromide**. It should be noted that comprehensive experimental data for properties such as viscosity and conductivity are not readily available in the public domain for this specific salt.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ BrN	[3][4]
Molecular Weight	230.14 g/mol	[3]
CAS Number	65350-59-6	[3]
Appearance	White to yellow to orange powder/crystal	[5]
Melting Point	118 °C	[6]
135.0 - 139.0 °C	[5]	
Density	1.556 g/cm ³	[6]

Note: The discrepancy in reported melting points may be due to different measurement conditions or purities.

Synonyms

Common synonyms for **1-Butyl-4-methylpyridinium bromide** include:

- N-butyl-4-methylpyridinium bromide[3]
- 1-butyl-4-picolinium bromide[3]

Safety and Hazard Information

Based on aggregated GHS data, **1-Butyl-4-methylpyridinium bromide** is classified as an irritant.[3] The toxicological properties have not been thoroughly investigated.[7]

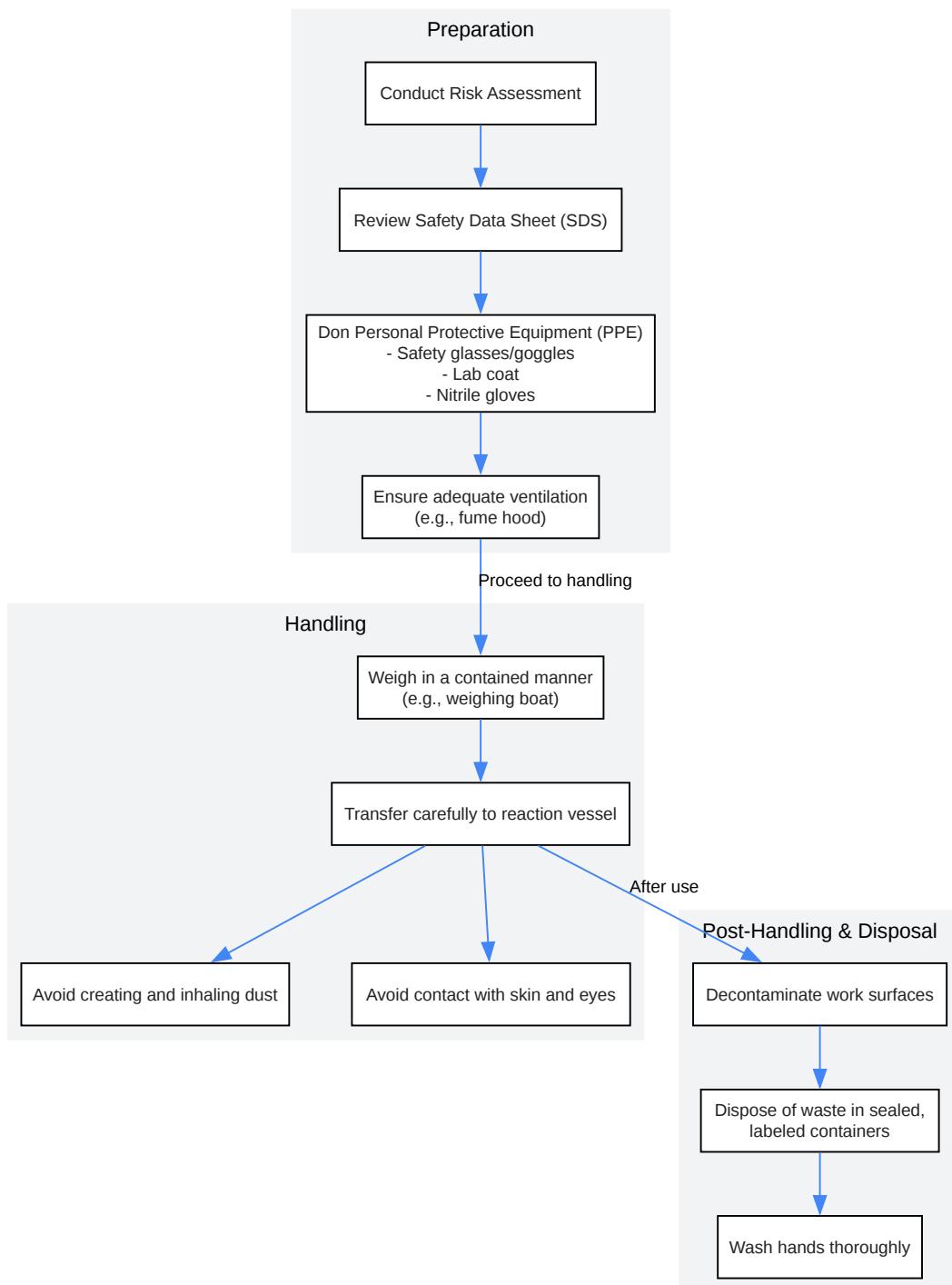
GHS Hazard Classification

Hazard Class	Category	GHS Code	Description
Skin Corrosion/Irritation	2	H315	Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation[3]

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling of **1-Butyl-4-methylpyridinium bromide** is crucial to minimize exposure and ensure laboratory safety.

Safe Handling Workflow for 1-Butyl-4-methylpyridinium Bromide

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Safe Handling Workflow

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If respiratory problems occur, provide artificial respiration or oxygen. Get medical attention. [7]
Skin Contact	Wash the skin immediately with soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [7]
Eye Contact	Promptly wash eyes with plenty of water while lifting the eyelids. Continue to rinse for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention immediately. [7]
Ingestion	Immediately rinse mouth and provide fresh air. Do not induce vomiting. Get medical attention immediately. [7]

Firefighting and Spill Procedures

- Extinguishing Media: Use water spray, fog or mist, carbon dioxide (CO₂), or dry chemicals.[\[7\]](#)
- Firefighting Precautions: Wear a self-contained breathing apparatus as combustion may produce hazardous fumes.[\[7\]](#)
- Spill Cleanup: Avoid dust formation. Collect and dispose of in sealed containers. Ventilate the area. Avoid washing into water courses.[\[7\]](#)

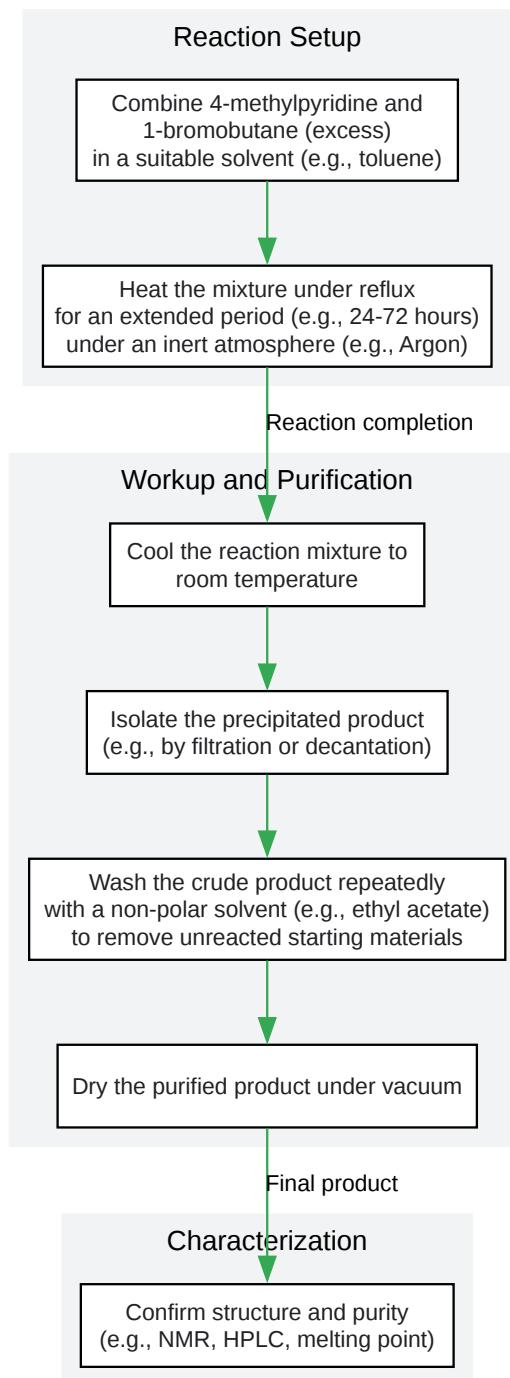
Experimental Protocols

Synthesis of 1-Butyl-4-methylpyridinium Bromide

A detailed, peer-reviewed experimental protocol for the synthesis of **1-Butyl-4-methylpyridinium bromide** is not readily available. However, a general method for the synthesis of 1-alkyl-4-methylpyridinium halides involves the direct alkylation of 4-methylpyridine

with a 1-haloalkane. The following is a plausible experimental workflow based on this general procedure.

Plausible Synthesis Workflow for 1-Butyl-4-methylpyridinium Bromide



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Synthesis Workflow

Applications and Biological Activity

Potential Applications

As an ionic liquid, **1-Butyl-4-methylpyridinium bromide** has potential applications in several fields:

- Green Chemistry: It can be used as a recyclable, non-volatile solvent and catalyst in organic synthesis, offering a more environmentally friendly alternative to traditional volatile organic solvents.[1][5]
- Electrochemistry: Its ionic nature and potential for high ionic conductivity make it a candidate for use as an electrolyte in batteries and supercapacitors.[1]
- Pharmaceutical Applications: There is interest in exploring its use in drug delivery systems, potentially to enhance the solubility and bioavailability of poorly soluble drugs.[5]

Biological Activity and Signaling Pathways

There is currently a lack of specific information in the scientific literature regarding the biological activity and any associated signaling pathways for **1-Butyl-4-methylpyridinium bromide**.

General toxicology studies on some ionic liquids have been conducted, but detailed mechanistic studies on this particular compound are not publicly available. Professionals are advised to handle this compound with care, assuming it may have uncharacterized biological effects.

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and protect from moisture.[7]
- Disposal: Dispose of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[7]

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